

Crosstalk Between Cholic Acid and Gut Microbiota Signaling: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

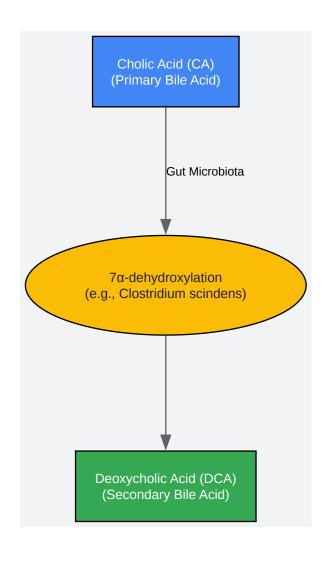
Introduction

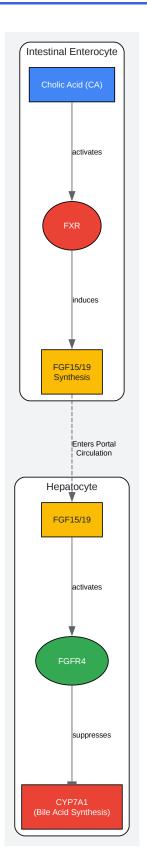
The intricate interplay between the host and its resident gut microbiota is a rapidly evolving field of research with profound implications for human health and disease. A critical axis of this communication network involves bile acids, specifically primary bile acids such as **cholic acid** (CA), and their biotransformation by intestinal bacteria. **Cholic acid**, synthesized in the liver from cholesterol, undergoes extensive metabolism by the gut microbiota, leading to the production of secondary bile acids like deoxy**cholic acid** (DCA).[1][2] These microbially-modified bile acids act as signaling molecules, modulating host metabolic and inflammatory pathways primarily through the activation of the Farnesoid X Receptor (FXR) and the Takeda G-protein-coupled receptor 5 (TGR5).[2][3] This technical guide provides an in-depth overview of the core mechanisms governing the crosstalk between **cholic acid** and gut microbiota signaling, presenting quantitative data, detailed experimental protocols, and visual representations of the key pathways involved.

Biotransformation of Cholic Acid by Gut Microbiota

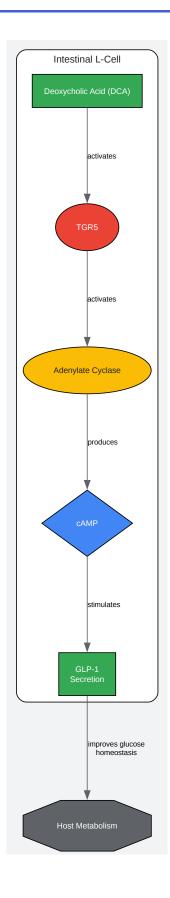
The conversion of **cholic acid** to deoxy**cholic acid** is a hallmark of the metabolic capacity of the gut microbiome. This multi-step enzymatic process, primarily carried out by species within the Clostridium and Eubacterium genera, involves 7α -dehydroxylation. This biotransformation significantly alters the signaling properties of the bile acid molecule, with DCA being a more potent activator of TGR5 compared to its precursor, **cholic acid**.



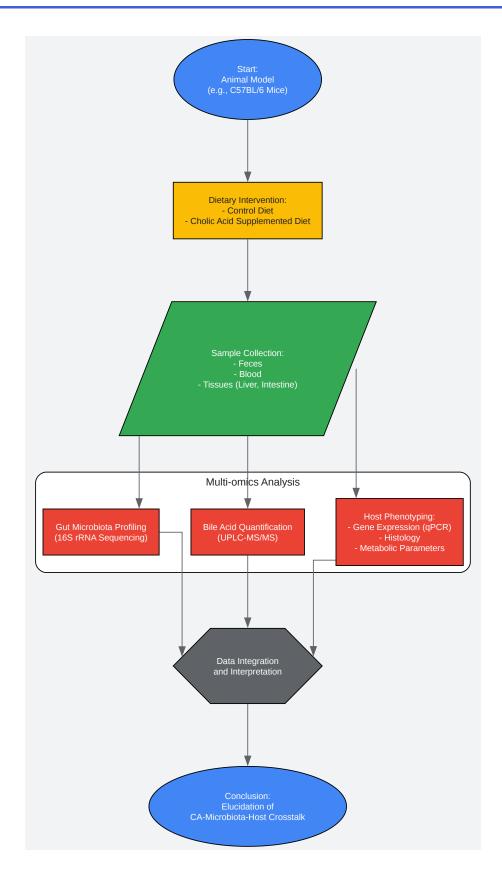












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- 3. Analysis of Gut Characteristics and Microbiota Changes with Maternal Supplementation in a Neural Tube Defect Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
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